

Flow Cytometry Analysis of Cells Treated with Rivenprost: Application Notes and Protocols

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Compound of Interest

Compound Name: Rivenprost

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Introduction

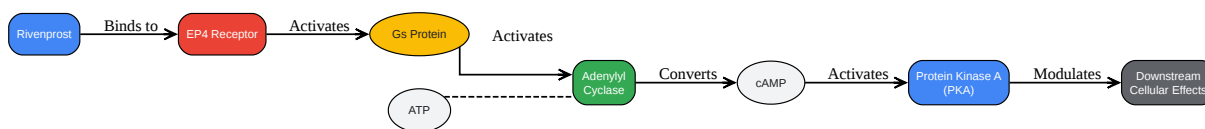
Rivenprost (also known as ONO-4819) is a selective and potent agonist of the prostaglandin E2 (PGE2) receptor EP4.[1] As a key mediator in various physiological and pathological processes, the EP4 receptor is a promising therapeutic target in immunology, oncology, and regenerative medicine. **Rivenprost**, by activating the EP4 receptor, primarily stimulates the Gs-coupled signaling pathway, leading to an increase in intracellular cyclic AMP (cAMP) levels.[2] [3] This signaling cascade can modulate a wide range of cellular functions, including proliferation, apoptosis, differentiation, and inflammation.

Flow cytometry is an indispensable tool for the single-cell analysis of these **Rivenprost**-mediated cellular responses. This document provides detailed application notes and protocols for the flow cytometric analysis of cells treated with **Rivenprost**, focusing on apoptosis, cell cycle progression, and immunophenotyping.

Signaling Pathway of Rivenprost

Rivenprost exerts its effects by binding to the EP4 receptor, a G-protein coupled receptor. This binding event triggers a conformational change in the receptor, leading to the activation of the associated Gs alpha subunit. The activated Gs alpha subunit then stimulates adenylyl cyclase to convert ATP into cyclic AMP (cAMP). Elevated cAMP levels, in turn, activate protein kinase A

(PKA), which phosphorylates various downstream targets, leading to the modulation of gene expression and cellular function.



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